

TAI-1 as a potential therapeutic agent

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Compound of Interest

Compound Name: TAI-1

Cat. No.: B10768274

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Part 1: Thymosin Alpha 1 (T α 1)

Introduction to Thymosin Alpha 1

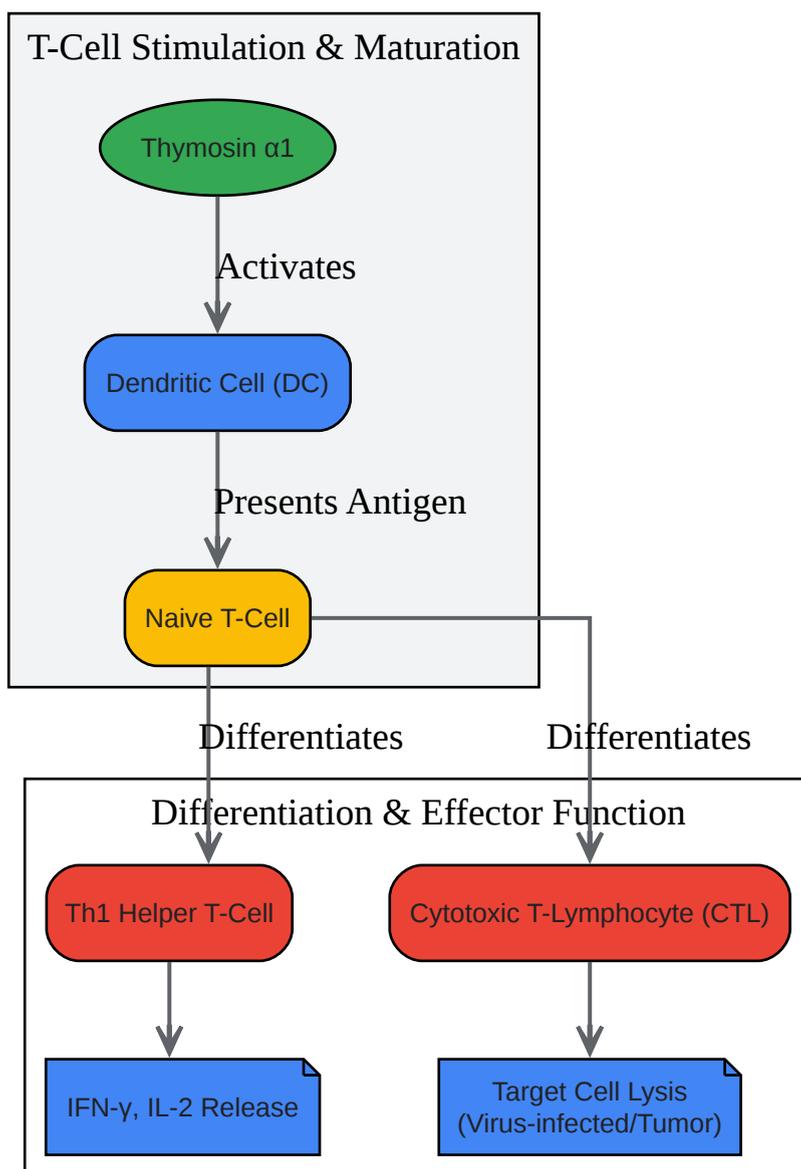
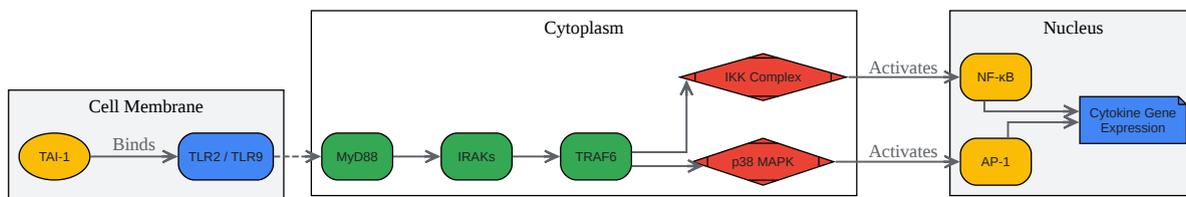
Thymosin Alpha 1 (T α 1), a 28-amino acid peptide originally isolated from the thymus gland, is a potent biological response modifier.[1] It plays a crucial role in the maturation, differentiation, and function of T-cells, which are essential for cell-mediated immunity.[1] T α 1 has been investigated and approved for clinical use in various countries for the treatment of viral infections, such as hepatitis B and C, and as an adjuvant in cancer therapy and for immunodeficiencies.[2] Its ability to enhance the immune system's response to pathogens and malignant cells makes it a significant agent in immunotherapy.[1]

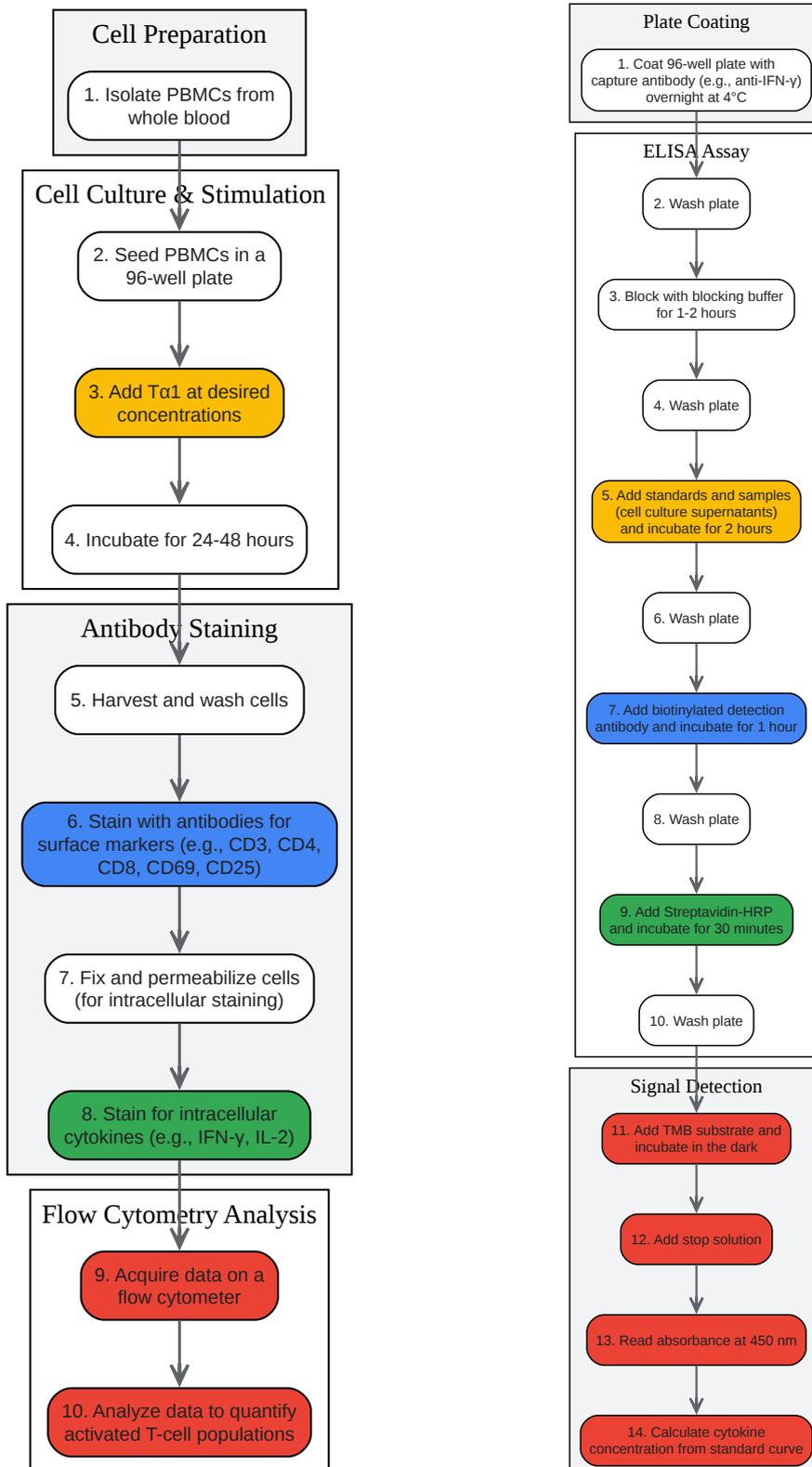
Mechanism of Action

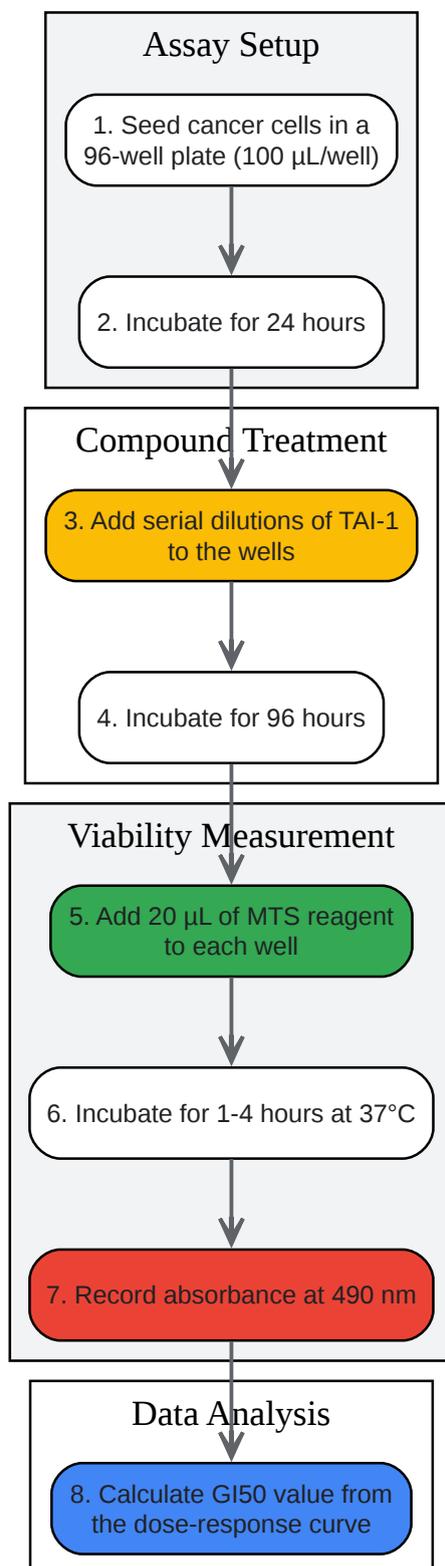
T α 1 exerts its immunomodulatory effects by interacting with Toll-like receptors (TLRs), particularly TLR2 and TLR9, on antigen-presenting cells like dendritic cells.[1] This interaction initiates a cascade of intracellular signaling events, primarily through the MyD88-dependent pathway. This leads to the activation of key transcription factors, including Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinases (MAPKs).[3] The activation of these pathways results in the production of various cytokines, such as Interleukin-2 (IL-2), IL-6, IL-10, IL-12, and Interferon-gamma (IFN- γ), which in turn orchestrate a more robust and effective immune response.[1]

Signaling Pathways

The signaling cascade initiated by T α 1 is pivotal to its therapeutic effects. Below are diagrams illustrating the key pathways.







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References

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- 2. alternative-therapies.com [alternative-therapies.com]
- 3. MTS Tetrazolium Assay Protocol - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
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